

Difference between trifluoroacetohydroximoyl bromide and chloride

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Compound of Interest

Compound Name: 2,2,2-Trifluoro-N-hydroxyethanimidoyl bromide

CAS No.: 44637-25-4

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An In-depth Technical Guide to Trifluoroacetohydroximoyl Halides: A Comparative Analysis of Bromide and Chloride Derivatives for Advanced Synthesis

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of trifluoroacetohydroximoyl bromide and trifluoroacetohydroximoyl chloride, two pivotal reagents in contemporary synthetic chemistry, particularly within the realms of medicinal chemistry and materials science. We move beyond a simple recitation of facts to offer a nuanced, field-tested perspective on the selection, application, and mechanistic behavior of these powerful trifluoromethylated (CF_3) building blocks. Our focus is on the subtle yet critical differences imparted by the halogen atom—bromine versus chlorine—and how these differences can be strategically exploited to achieve specific synthetic outcomes.

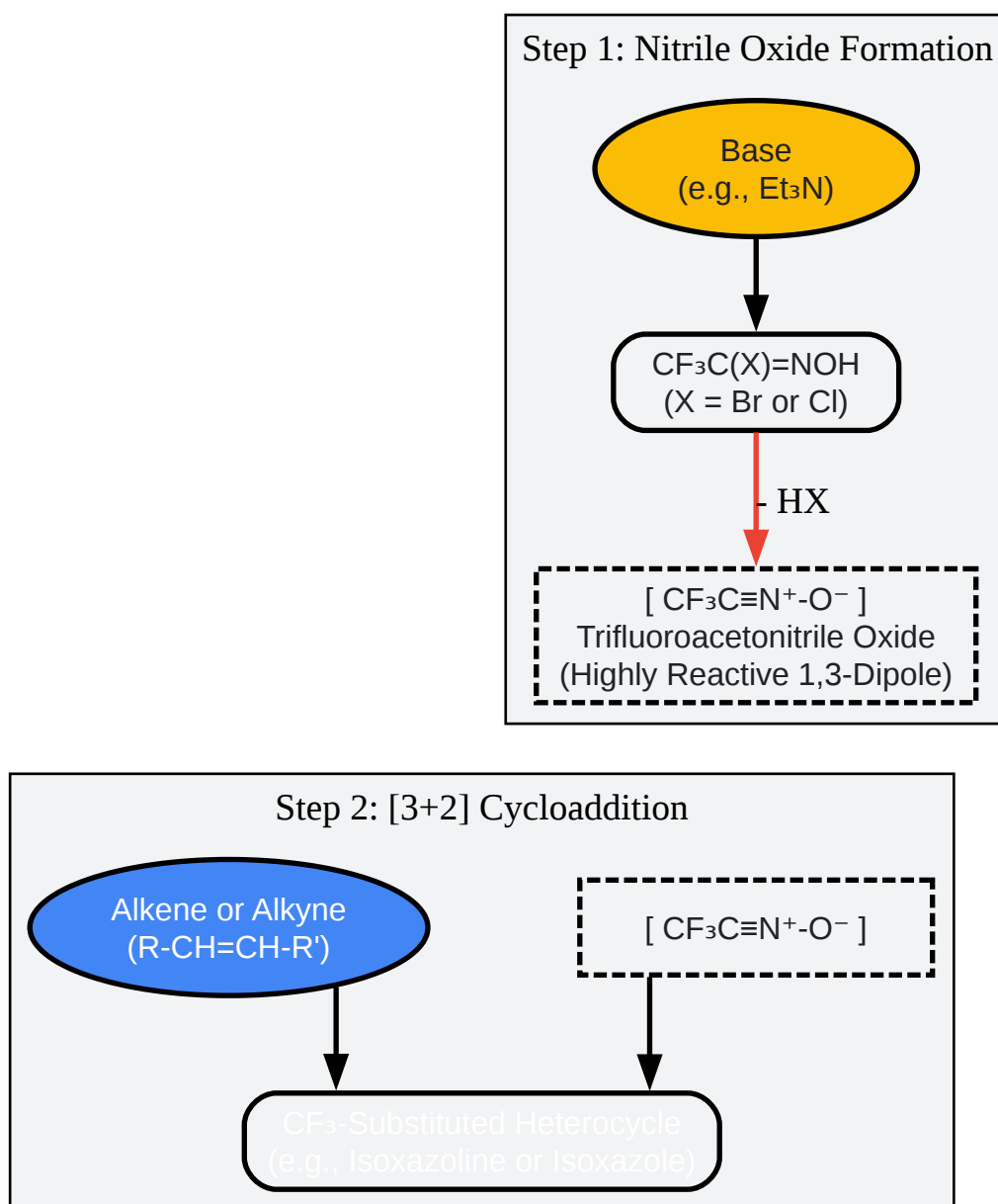
Foundational Principles: Understanding the Trifluoroacetohydroximoyl Halide Core

Trifluoroacetohydroximoyl halides are a class of compounds characterized by a central carbon-nitrogen double bond (oxime functionality), a trifluoromethyl group, and a halogen. Their general structure is $\text{CF}_3\text{C}(\text{X})=\text{NOH}$, where X is a halogen. These molecules are primarily valued as precursors to trifluoromethyl-substituted nitrile oxides ($\text{CF}_3\text{C}\equiv\text{N}^+-\text{O}^-$) through base-mediated dehydrohalogenation. These nitrile oxides are highly reactive 1,3-dipoles, readily participating in [3+2] cycloaddition reactions to construct a wide array of five-membered, CF_3 -substituted heterocycles, which are privileged scaffolds in drug discovery.

The choice between the bromide and chloride derivative is not arbitrary; it is a critical decision that influences reaction kinetics, stability, and handling requirements. The higher atomic weight and greater polarizability of bromine compared to chlorine lead to a weaker C-Br bond, making the bromide a more reactive, albeit less stable, precursor.

Diagram: General Reaction Pathway

Below is a diagram illustrating the fundamental transformation of trifluoroacetohydroximoyl halides into nitrile oxides and their subsequent cycloaddition.



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Caption: General scheme for in situ generation of trifluoroacetonitrile oxide and subsequent [3+2] cycloaddition.

Physicochemical Properties: A Head-to-Head Comparison

The selection of the appropriate halide is often dictated by its physical properties, which affect storage, handling, and reaction setup. The bromide is generally a lower-melting solid or oil, while the chloride is a volatile liquid, reflecting the difference in intermolecular forces.

Property	Trifluoroacetoxyhydromoyl Bromide	Trifluoroacetoxyhydromoyl Chloride	Rationale for Difference
Molecular Weight	207.94 g/mol	163.49 g/mol	Atomic mass of Bromine (79.90) vs. Chlorine (35.45).
Boiling Point	~55-57 °C (at 100 mmHg)	73-74 °C (at 760 mmHg)	The higher molecular weight of the bromide leads to stronger van der Waals forces, but this is offset by pressure differences in reported values. At atmospheric pressure, the bromide's boiling point would be higher.
Appearance	Colorless to pale yellow oil or low-melting solid	Colorless, volatile liquid	Differences in intermolecular forces and crystal packing efficiency.
Stability	Less stable; prone to decomposition, especially in the presence of moisture or base. Often prepared and used immediately.	More stable than the bromide counterpart; can be stored for longer periods under anhydrous conditions.	The Carbon-Bromine bond is weaker and longer than the Carbon-Chlorine bond, making it more susceptible to cleavage.
Solubility	Soluble in most organic solvents (e.g., ether, dichloromethane, toluene).	Soluble in most organic solvents.	Both are relatively nonpolar molecules, leading to good solubility in common organic media.

Synthesis Protocols: A Tale of Two Halides

The preparative methods for both halides are similar, typically starting from trifluoroacetaldehyde oxime. However, the choice of halogenating agent is the key differentiator.

Protocol 1: Synthesis of Trifluoroacetohydroximoyl Bromide

This protocol prioritizes rapid execution due to the lability of the product.

Objective: To synthesize trifluoroacetohydroximoyl bromide from trifluoroacetaldehyde oxime.

Materials:

- Trifluoroacetaldehyde oxime ($\text{CF}_3\text{CH}=\text{NOH}$)
- N-Bromosuccinimide (NBS)
- Dimethylformamide (DMF), anhydrous
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** A solution of trifluoroacetaldehyde oxime in anhydrous DMF is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled to 0 °C in an ice bath.
- **Halogenation:** N-Bromosuccinimide (NBS) is added portion-wise to the stirred solution over 30 minutes, ensuring the temperature does not exceed 5 °C. The reaction mixture is stirred at this temperature for an additional 2 hours. The use of NBS is a standard and effective method for allylic and benzylic bromination, and in this case, for the halogenation of the α -carbon to the oxime.

- **Workup:** The reaction mixture is poured into a separatory funnel containing ice-cold water and diethyl ether.
- **Extraction:** The aqueous layer is extracted three times with diethyl ether. The combined organic layers are washed sequentially with water, saturated sodium bicarbonate solution, and finally, brine. The bicarbonate wash is critical to neutralize any remaining acidic byproducts.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure at a low temperature (<30 °C) to yield the crude product.
- **Purification:** Due to its instability, the bromide is often used directly in the next step without further purification. If necessary, careful distillation under high vacuum can be performed.

Protocol 2: Synthesis of Trifluoroacetohydroximoyl Chloride

The greater stability of the chloride allows for a more conventional workup and purification.

Objective: To synthesize trifluoroacetohydroximoyl chloride.

Materials:

- Trifluoroacetaldehyde oxime ($\text{CF}_3\text{CH}=\text{NOH}$)
- Chlorine gas (Cl_2) or N-Chlorosuccinimide (NCS)
- Carbon tetrachloride (CCl_4) or Dichloromethane (CH_2Cl_2)
- Aqueous sodium sulfite solution

Procedure:

- **Reaction Setup:** Trifluoroacetaldehyde oxime is dissolved in CCl_4 in a flask suitable for gas introduction.

- **Halogenation:** Chlorine gas is bubbled through the solution at a controlled rate at room temperature. The reaction is often monitored by GC or TLC. Alternatively, NCS in a suitable solvent can be used for a solid-based, more easily handled chlorinating agent.
- **Quenching:** Upon completion, the reaction is quenched by washing with an aqueous sodium sulfite solution to destroy any excess chlorine.
- **Workup and Purification:** The organic layer is separated, washed with water and brine, dried over anhydrous MgSO_4 , and concentrated. The resulting crude product is typically purified by fractional distillation to yield pure trifluoroacetohydroximoyl chloride.

Reactivity and Mechanistic Considerations: The Halogen's Decisive Role

The primary utility of these reagents is the in situ generation of trifluoroacetonitrile oxide. The rate of this elimination reaction is highly dependent on the nature of the halogen.

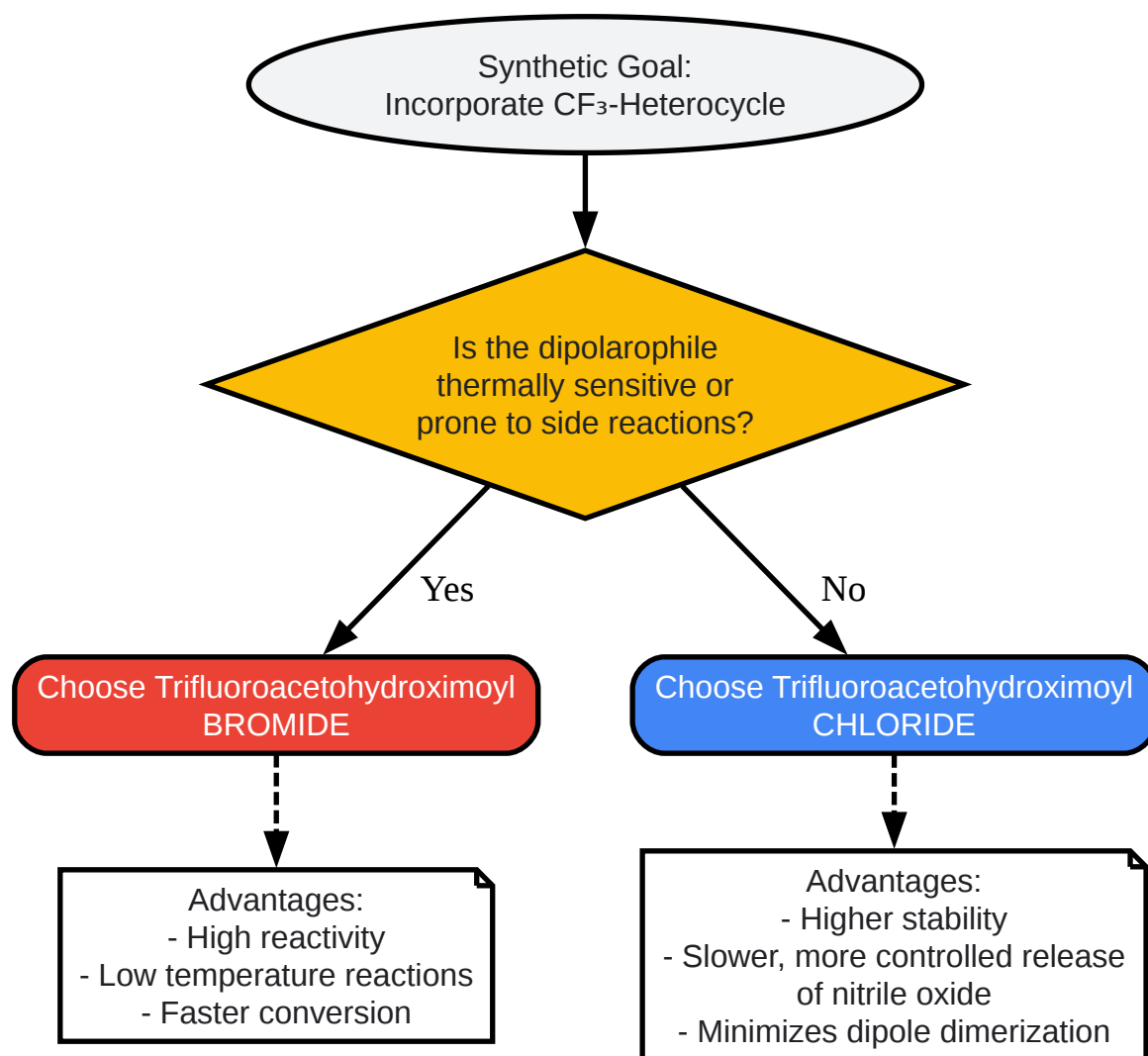
C-X Bond Dissociation: The C-Br bond (bond energy ~ 285 kJ/mol) is significantly weaker than the C-Cl bond (~ 340 kJ/mol). Consequently, under identical basic conditions (e.g., using triethylamine), the dehydrobromination of the bromide precursor is substantially faster than the dehydrochlorination of the chloride.

Practical Implications:

- **Reaction Temperature:** Reactions involving the bromide precursor can often be run at lower temperatures (0 °C to room temperature), which can be advantageous for thermally sensitive substrates. The chloride may require heating to achieve a comparable reaction rate.
- **Control over Nitrile Oxide Concentration:** The slower generation of the nitrile oxide from the chloride precursor can be beneficial. It maintains a low, steady-state concentration of the highly reactive dipole, which can suppress side reactions such as the dimerization of the nitrile oxide to form a furoxan.
- **Choice of Base:** The higher reactivity of the bromide allows for the use of weaker or sterically hindered bases for the elimination step, offering a broader scope of reaction conditions.

Diagram: Comparative Reactivity Workflow

This diagram outlines the decision-making process when choosing between the bromide and chloride reagents.



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Caption: Decision matrix for selecting the appropriate trifluoroacetoxyhydroxymoyl halide precursor.

Applications in Drug Development and Advanced Materials

The CF₃ group is a highly sought-after motif in pharmaceutical sciences due to its ability to enhance metabolic stability, lipophilicity, and binding affinity. Trifluoroacetohydroximoyl halides are key tools for introducing this group within heterocyclic scaffolds.

- **Case Study: Synthesis of CF₃-Isoxazolines:** Isoxazoline-containing compounds have shown promise as insecticides and pharmaceuticals. The reaction of trifluoroacetonitrile oxide (generated from either halide) with an alkene directly furnishes the CF₃-substituted isoxazoline ring, a crucial step in the synthesis of potential drug candidates.
- **Materials Science:** The rigid, polar nature of CF₃-substituted heterocycles makes them interesting candidates for advanced polymers, liquid crystals, and energetic materials. The controlled synthesis enabled by these reagents is critical for tuning material properties.

Summary and Expert Recommendations

The choice between trifluoroacetohydroximoyl bromide and chloride is a strategic one, guided by the specific demands of the synthetic target and the reaction conditions.

- Choose Trifluoroacetohydroximoyl Bromide for:
 - High-reactivity applications where rapid conversion is desired.
 - Syntheses involving thermally sensitive substrates that necessitate low reaction temperatures.
 - When a very strong base is not desirable for the elimination step.
- Choose Trifluoroacetohydroximoyl Chloride for:
 - Reactions where control over the generation of the nitrile oxide is paramount to prevent side reactions.
 - Larger-scale syntheses where the stability and easier handling of the precursor are advantageous.
 - Situations where the reaction can be conducted at elevated temperatures without detriment to the substrate or product.

By understanding the fundamental differences in their stability and reactivity, the discerning chemist can harness the full potential of these versatile reagents to accelerate innovation in both medicine and materials.

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